

# Quinoclamine solubility DMSO protocol

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## Compound Focus: Quinoclamine

CAS No.: 2797-51-5

Cat. No.: S540867

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## Quinoclamine Solubility Data

The table below summarizes the key quantitative data available for **Quinoclamine**:

Parameter	Value	Conditions / Notes
Solubility in DMSO	250 mg/mL	Approximate; "Need ultrasonic" [1].
Molar Solubility	1204.18 mM	Calculated from solubility in mg/mL [1].
Molecular Weight	207.61 g/mol	- [1]
CAS Number	2797-51-5	- [1]

## Suggested Preparation Procedure

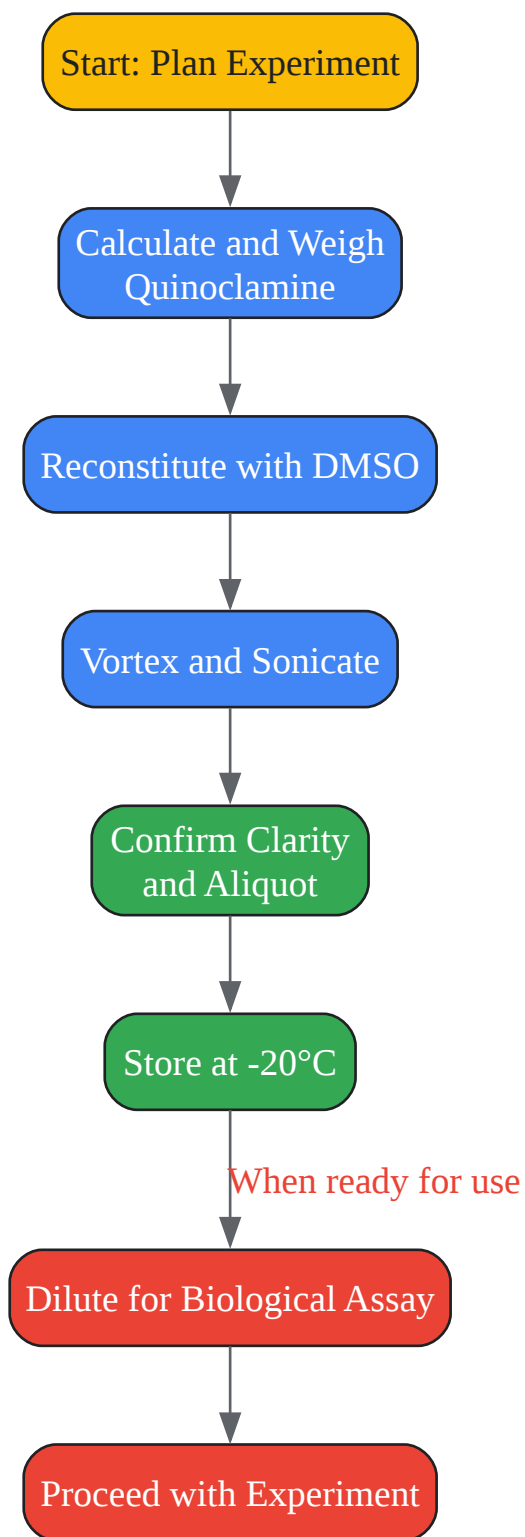
While a detailed protocol for **Quinoclamine** is unavailable, the following procedure synthesizes information from supplier data and general best practices for dissolving compounds in DMSO [1].

- Calculation:** Calculate the mass of **Quinoclamine** required to achieve your desired stock solution concentration and volume. The supplied solubility data (250 mg/mL) indicates a very concentrated stock solution is feasible.

- **Weighing:** Accurately weigh the required amount of **Quinoclamine** solid and transfer it to a suitable vial or tube.
- **Reconstitution:** Add the appropriate volume of pure, anhydrous DMSO to the vessel.
- **Dissolution:**
  - **Vortexing:** Cap the vessel and vortex vigorously to initiate dissolution.
  - **Sonication (Critical):** As the supplier specifically notes that ultrasonic treatment is needed, sonicate the mixture in a water bath sonicator for 10-15 minutes, or until the solution appears clear with no visible solid particles [1].
- **Storage:** Aliquot the stock solution and store it at -20°C. Based on the supplier's information, a DMSO stock solution of **Quinoclamine** is stable for at least one month at -20°C [1].

## Experimental Workflow and Considerations

For a typical workflow involving the preparation and use of a **Quinoclamine** stock solution, you can follow these steps:



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When working with **Quinoclamine** in DMSO, please consider the following critical points:

- **Hygroscopic DMSO:** Use newly opened, anhydrous DMSO. Hygroscopic DMSO (which has absorbed water from the air) can significantly impact the solubility of the compound and potentially lead to precipitation [1].
- **DMSO Effects in Assays:** Be aware that DMSO can affect biological membrane systems. Molecular dynamics simulations have shown that even low concentrations (e.g., 3 mol %) of DMSO can increase the permeability of water through lipid bilayers, which could influence your experimental outcomes [2].
- **Verification of Solubility:** For critical experiments, it is good practice to verify the concentration of your stock solution. This can be done using various methods, with **Quantitative NMR (qNMR)** being one of the most rigorous. A published protocol describes using an ERETIC2 tool with an internal standard (like 1 mM isoleucine in DMSO-d6) for accurate concentration measurement via <sup>1</sup>H NMR [3].
- **In Vitro Metabolism:** **Quinoclamine** is described as an NF-κB inhibitor with anti-cancer activity [1]. If your research involves metabolism studies, note that **Liver S9 fractions** contain both microsomal (Phase I) and cytosolic (Phase II) enzymes and can provide a more comprehensive metabolic profile than liver microsomes alone [4] [5].

## Important Limitations and Further Research

Please be aware that the solubility data and storage stability information come primarily from a single supplier's documentation [1]. The stability period provided is for the compound in DMSO solution and does not reflect stability in aqueous assay buffers.

To proceed with confidence, you may need to:

- **Consult Primary Literature:** Search for scientific papers where **Quinoclamine** was used experimentally, as the methods sections often contain practical details on solution preparation.
- **Empirically Verify:** Conduct a small-scale solubility test if your required concentration is near the maximum reported value.

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## References

1. Quinoclamine | NF-κB Inhibitor [medchemexpress.com]

2. Molecular dynamics simulation study of the effect of DMSO ... [pubmed.ncbi.nlm.nih.gov]
3. DMSO Solubility Assessment for Fragment-Based Screening [mdpi.com]
4. Efficiency in Drug Discovery: Liver S9 Fraction Assay As a ... [pmc.ncbi.nlm.nih.gov]
5. Metabolic Stability in Drug Development: 5 Assays [labtesting.wuxiapptec.com]

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